

long-term storage and handling of MRS2279 diammonium powder

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Compound of Interest

Compound Name: MRS2279 diammonium

Cat. No.: B1676834

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Technical Support Center: MRS2279 Diammonium Powder

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **MRS2279 diammonium** powder, a selective P2Y1 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **MRS2279 diammonium** powder?

A1: MRS2279 is a selective and high-affinity competitive antagonist for the P2Y1 receptor, a purinergic G protein-coupled receptor.^[1] It is commonly used in research to study the role of the P2Y1 receptor in various physiological processes, particularly ADP-induced platelet aggregation.^[1] The diammonium salt form of MRS2279 generally offers enhanced water solubility and stability compared to the free acid form.^[1]

Q2: What are the recommended long-term storage conditions for **MRS2279 diammonium** powder?

A2: For long-term stability, **MRS2279 diammonium** powder should be stored at -20°C in a desiccated environment.^[2] When stored properly in a tightly sealed vial, the solid powder can be stored for up to 6 months.

Q3: How should I prepare stock solutions of MRS2279?

A3: **MRS2279 diammonium** powder is soluble in water up to 100 mM.[2] To prepare a stock solution, reconstitute the powder in sterile, nuclease-free water. For concentrations that are difficult to dissolve, you can warm the tube to 37°C and use an ultrasonic bath to aid dissolution. It is recommended to prepare and use solutions on the same day.

Q4: How should I store stock solutions of MRS2279?

A4: Once prepared, stock solutions should be aliquoted into tightly sealed vials and stored at -20°C. Under these conditions, the stock solution is generally stable for up to one month. Avoid repeated freeze-thaw cycles.

Q5: What is the mechanism of action of MRS2279?

A5: MRS2279 acts as a competitive antagonist at the P2Y1 receptor. The P2Y1 receptor is a Gq protein-coupled receptor.[3][4] When activated by its endogenous agonist, ADP, the P2Y1 receptor stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG).[4] This signaling cascade results in an increase in intracellular calcium concentrations and the activation of Protein Kinase C (PKC), ultimately leading to cellular responses such as platelet shape change and aggregation.[4] MRS2279 blocks the binding of ADP to the P2Y1 receptor, thereby inhibiting these downstream signaling events.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	503.78 g/mol	
Formula	C13H18ClN5O8P2.2NH3	
CAS Number	2387505-47-5	
Purity	≥98% (HPLC)	[5]
Solubility in Water	Up to 100 mM	[2]
Ki (P2Y1 Receptor)	2.5 nM	[1]
IC50	51.6 nM	[1]
pKB (ADP-induced platelet aggregation)	8.05	[1]

Experimental Protocols

Protocol: ADP-Induced Platelet Aggregation Assay

This protocol describes the use of MRS2279 to inhibit ADP-induced aggregation of human platelets, as measured by a platelet aggregometer.

Materials:

- **MRS2279 diammonium** powder
- Freshly drawn human venous blood collected in 3.2% sodium citrate
- Adenosine diphosphate (ADP)
- Tyrode's buffer
- Platelet-rich plasma (PRP) and platelet-poor plasma (PPP)
- Platelet aggregometer and cuvettes with stir bars

Procedure:

- Preparation of Platelet-Rich Plasma (PRP):
 - Centrifuge whole blood at 200 x g for 15 minutes at room temperature.
 - Carefully collect the upper PRP layer.
 - Allow the PRP to rest for at least 30 minutes at room temperature.
- Preparation of Platelet-Poor Plasma (PPP):
 - Centrifuge the remaining blood at 2000 x g for 20 minutes to obtain PPP, which will be used to set the 100% aggregation baseline.
- Preparation of MRS2279 and ADP Solutions:
 - Prepare a stock solution of MRS2279 in water.
 - Prepare a stock solution of ADP in Tyrode's buffer.
 - Prepare serial dilutions of MRS2279 and a working concentration of ADP.
- Platelet Aggregation Assay:
 - Calibrate the aggregometer with PPP (100% aggregation) and PRP (0% aggregation).
 - Add PRP to a cuvette with a stir bar and place it in the aggregometer at 37°C.
 - Add the desired concentration of MRS2279 (or vehicle control) to the PRP and incubate for 5-15 minutes with stirring.
 - Initiate platelet aggregation by adding ADP to the cuvette.
 - Record the change in light transmission for 5-10 minutes.
- Data Analysis:
 - Determine the percentage of aggregation inhibition for each concentration of MRS2279.
 - Calculate the IC₅₀ value of MRS2279.

Troubleshooting Guide

Issue 1: MRS2279 powder will not fully dissolve.

- Potential Cause: The concentration may be too high, or the solvent may not be appropriate for the desired concentration.
- Recommended Action:
 - Ensure you are not exceeding the 100 mM solubility limit in water.
 - Gently warm the solution to 37°C.
 - Use an ultrasonic bath to aid dissolution.
 - For cellular assays, ensure the final concentration of any organic solvent (if used) is not toxic to the cells.

Issue 2: Inconsistent or no inhibition of platelet aggregation.

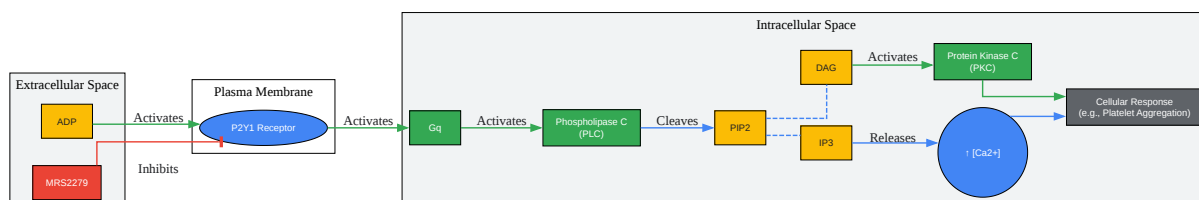
- Potential Cause 1: Degradation of MRS2279.
- Recommended Action:
 - Ensure the powder has been stored correctly at -20°C and desiccated.
 - Prepare fresh stock solutions for each experiment. Avoid using stock solutions that have been stored for longer than one month or have undergone multiple freeze-thaw cycles.
- Potential Cause 2: Inactive agonist (ADP).
- Recommended Action:
 - Prepare fresh ADP solutions for each experiment.
 - Verify the activity of the ADP by running a positive control without MRS2279.
- Potential Cause 3: Issues with platelets.

- Recommended Action:
 - Use freshly prepared PRP for each experiment.
 - Ensure that donors have not taken any antiplatelet medications.
 - Allow platelets to rest for at least 30 minutes after preparation before starting the assay.

Issue 3: High background signal or spontaneous platelet aggregation.

- Potential Cause: Platelets have been activated during preparation.
- Recommended Action:
 - Handle blood and PRP gently to minimize mechanical activation.
 - Ensure all centrifugation steps are performed at the correct speed and temperature.
 - Use clean, appropriate labware.

Visualizations



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Caption: P2Y1 Receptor Signaling Pathway

Caption: Troubleshooting Workflow for MRS2279 Experiments

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com